

Essential Safety and Logistical Information for Handling TIQ-15

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TIQ-15

Cat. No.: B611379

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For researchers, scientists, and drug development professionals, this document provides crucial guidance on the safe handling and disposal of **TIQ-15**, a potent and selective CXCR4 antagonist intended for research use only.

TIQ-15 is a bioactive small molecule that requires careful handling to ensure personnel safety and prevent contamination.^{[1][2][3]} While it is shipped as a non-hazardous chemical under ambient temperatures, its potent biological activity necessitates the use of appropriate personal protective equipment (PPE) and adherence to strict laboratory protocols.^[1] This guide outlines the essential operational and disposal procedures to build a foundation of safety and trust in your laboratory's chemical handling practices.

Physicochemical Properties

A summary of the key physicochemical properties of **TIQ-15** is provided below.

Property	Value
Chemical Formula	C23H32N4
Molecular Weight	364.54 g/mol [1]
Appearance	Solid Powder
Purity	>98% (HPLC)
Solubility	10 mM in DMSO
Storage Conditions	Short term (days to weeks): 0 - 4°C, dry and dark. Long term (months to years): -20°C.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the specific PPE required for the procedures being performed. However, the following table outlines the minimum recommended PPE for handling **TIQ-15**.

PPE Category	Minimum Requirement
Hand Protection	Double-gloving with nitrile gloves is recommended. Ensure gloves are compatible with any solvents being used.
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Body Protection	A dedicated laboratory coat. Consider a disposable gown for procedures with a higher risk of splashing.
Respiratory Protection	Not generally required if handled in a certified chemical fume hood. If weighing the solid form outside of a fume hood or if there is a risk of aerosolization, a NIOSH-approved respirator (e.g., N95) is recommended.

Experimental Protocol: Preparation of a TIQ-15 Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **TIQ-15** in DMSO.

Materials:

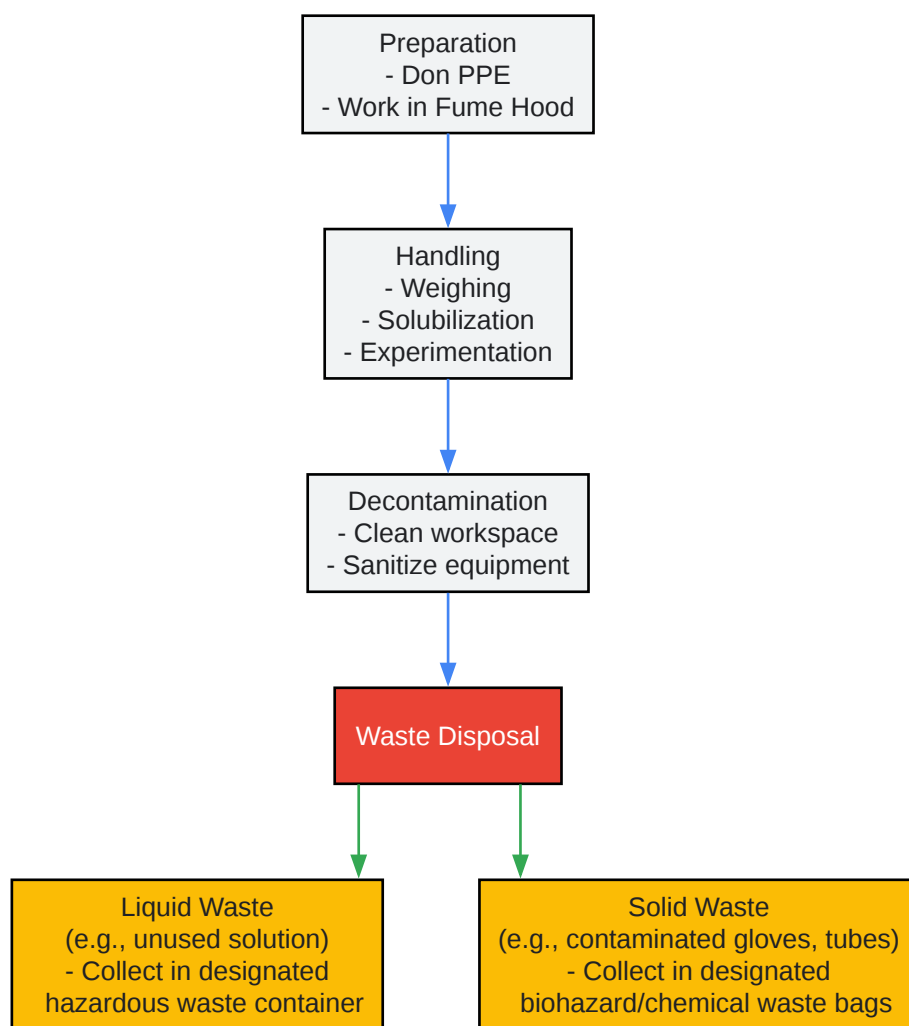
- **TIQ-15** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Appropriate PPE (see table above)
- Certified Chemical Fume Hood
- Vortex mixer
- Sterile microcentrifuge tubes or vials

Procedure:

- Preparation: Don all required PPE and perform all subsequent steps within a certified chemical fume hood.
- Weighing: Carefully weigh the desired amount of **TIQ-15** solid powder. If weighing is necessary, it must be done in a chemical fume hood to avoid inhalation of the powder.
- Solubilization: Add the appropriate volume of anhydrous DMSO to the **TIQ-15** powder to achieve a 10 mM concentration.
- Mixing: Gently vortex the solution until the **TIQ-15** is completely dissolved.
- Storage: Aliquot the stock solution into smaller volumes in sterile, clearly labeled tubes or vials. Store at -20°C for long-term use.

Safe Handling and Disposal Workflow

The following diagram illustrates the key steps for the safe handling and disposal of **TIQ-15**.



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Safe Handling and Disposal Workflow for **TIQ-15**.

Disposal Plan

All waste contaminated with **TIQ-15** must be treated as hazardous chemical waste.

- Liquid Waste: Unused solutions containing **TIQ-15** should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Solid Waste: All disposable items that have come into contact with **TIQ-15**, such as gloves, pipette tips, and empty vials, should be placed in a designated biohazard or chemical waste bag for incineration.

Never dispose of **TIQ-15** or its waste down the drain. Always follow your institution's specific guidelines for hazardous waste disposal.

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References

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